

Technical Guide: Physical and Chemical Properties of 2-Chlorophenyl phosphorodichloridate

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Compound of Interest

Compound Name: 2-Chlorophenyl
phosphorodichloridate

Cat. No.: B077605

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Abstract

2-Chlorophenyl phosphorodichloridate (CAS No. 15074-54-1) is a vital organophosphorus reagent extensively utilized in the synthesis of pharmaceuticals and agrochemicals. Its primary application lies in its role as a phosphorylating agent for the creation of phosphoramidate prodrugs, a strategy employed to enhance the cellular uptake and efficacy of nucleoside analogues with antiviral and anticancer properties. This document provides an in-depth overview of the core physical properties of **2-Chlorophenyl phosphorodichloridate**, details standard experimental methodologies for their determination, and illustrates its fundamental role in chemical synthesis.

Core Physical Properties

The physical characteristics of **2-Chlorophenyl phosphorodichloridate** are critical for its handling, storage, and application in synthetic chemistry. It is a colorless to light yellow liquid that is sensitive to moisture.^{[1][2][3]} Quantitative data are summarized in the table below.

Property	Value	Conditions / Notes	Citations
Molecular Formula	C ₆ H ₄ Cl ₃ O ₂ P	[4]	
Molecular Weight	245.43 g/mol	[4][5][6]	
Appearance	Clear, colorless to light yellow liquid	[1][3][4]	
Density	1.491 g/mL	at 25 °C	[1][5][6]
Boiling Point	135 - 137 °C	at 12 mmHg	[4][5][6]
82 - 84 °C	at 0.4 mmHg	[7][8]	
Refractive Index (n ₂₀ /D)	1.538	[1][5][6]	
Flash Point	105 °C (221 °F)	Closed Cup	[5][8]
Solubility	Reacts with water. Soluble in chloroform.	[9][10]	
Sensitivity	Moisture Sensitive	[1][7][8]	

Experimental Protocols for Property Determination

The following sections detail standard laboratory protocols for measuring the key physical properties of liquid reagents like **2-Chlorophenyl phosphorodichloridate**. Given the compound's moisture sensitivity, all procedures must be conducted under anhydrous conditions, utilizing dry glassware and inert atmospheres (e.g., nitrogen or argon) where applicable.

Density Determination (Vibrational Method - ASTM D4052)

Density is determined using a digital density meter based on the oscillating U-tube principle. This method is fast, accurate, and requires a small sample volume.[2]

- Apparatus: Digital density meter with an oscillating U-tube, temperature control unit, syringe for sample injection.

- Protocol:
 - Calibrate the instrument using two standards of known density that bracket the expected sample density (e.g., dry air and anhydrous toluene).
 - Set the instrument's temperature to 25.0 ± 0.1 °C.
 - Draw the **2-Chlorophenyl phosphorodichloridate** sample into a dry syringe.
 - Inject the sample into the measurement cell of the U-tube, ensuring no air bubbles are present.
 - Allow the temperature and oscillation period to stabilize.
 - Record the density reading directly from the instrument's display. The instrument calculates the density based on the change in the oscillation frequency of the tube when filled with the sample.[\[2\]](#)
 - Clean the cell thoroughly with appropriate anhydrous solvents and dry with a stream of inert gas before the next measurement.

Boiling Point Determination (Micro-Boiling Point Method under Vacuum)

This method is suitable for determining the boiling point of small quantities of liquid at reduced pressure.

- Apparatus: Thiele tube or a small-scale distillation setup, heat source (oil bath), thermometer, a small test tube, a capillary tube (sealed at one end), and a vacuum source with a manometer.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Protocol:
 - Add approximately 0.5 mL of **2-Chlorophenyl phosphorodichloridate** to the small test tube.
 - Place the capillary tube into the test tube with its open end submerged in the liquid.

- Attach the test tube to the thermometer and place the assembly in the Thiele tube or heating bath.
- Connect the apparatus to the vacuum source and evacuate to the desired pressure (e.g., 12 mmHg), monitoring with the manometer.[11]
- Heat the bath gradually.
- Observe the capillary tube. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[13]
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[14] This temperature corresponds to the point where the external pressure equals the vapor pressure of the substance.[13]

Refractive Index Determination (Abbe Refractometer)

The refractive index is a measure of how light propagates through the substance and is a valuable indicator of purity.

- Apparatus: Abbe refractometer with a circulating water bath for temperature control (set to 20.0 °C) and a sodium light source.[3][4][8]
- Protocol:
 - Ensure the refractometer prisms are clean and dry.
 - Using a dropper, apply 2-3 drops of **2-Chlorophenyl phosphorodichloridate** onto the surface of the lower prism.[3]
 - Immediately close the prisms to spread the liquid into a thin film and to minimize exposure to atmospheric moisture.
 - Turn on the light source and look through the eyepiece.

- Rotate the coarse and fine adjustment knobs until the light and dark fields are visible in the viewfinder.
- If a colored band is visible at the border, adjust the compensator dial to achieve a sharp, achromatic borderline.^[3]
- Align the borderline precisely with the center of the crosshairs.
- Read the refractive index value directly from the instrument's scale.^[4]

Flash Point Determination (Pensky-Martens Closed Cup Tester - ASTM D93)

The flash point is the lowest temperature at which a liquid's vapors will ignite with an ignition source. This is a critical safety parameter.

- Apparatus: Pensky-Martens closed-cup tester (manual or automated).^{[5][6][9]}
- Protocol:
 - Fill the brass test cup with **2-Chlorophenyl phosphorodichloridate** to the specified mark.^[1]
 - Place the lid on the cup, ensuring a tight seal.
 - Begin heating the sample at a controlled, specified rate while stirring.^[6]
 - At regular temperature intervals, apply the ignition source (a test flame or electric igniter) by dipping it into the vapor space of the cup.^[15] The stirring is momentarily stopped during the application of the ignition source.^[9]
 - The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors above the liquid to flash.^{[1][15]}

Application in Chemical Synthesis: Phosphoramidate Prodrug Formation

2-Chlorophenyl phosphorodichloridate is a key reagent in the "ProTide" approach, a prodrug strategy that masks the charge of a nucleoside monophosphate to improve cell permeability.[7] The reagent reacts with a nucleoside analogue to form a phosphorochloridate intermediate, which is then coupled with an amino acid ester to yield the final phosphoramidate prodrug.[16][17]

Caption: Synthetic workflow for a phosphoramidate prodrug using **2-Chlorophenyl phosphorodichloridate**.

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